

# Essential Safety and Logistical Information for Handling NPD7155

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## Compound of Interest

Compound Name: NPD7155

Cat. No.: B1680001

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Disclaimer: No official Safety Data Sheet (SDS) for **NPD7155** was found in publicly available resources. The following information is a guideline compiled from the known chemical properties of **NPD7155**, safety protocols for the general class of MTH1 inhibitors, and standard laboratory safety practices. Researchers, scientists, and drug development professionals should always consult with their institution's Environmental Health and Safety (EHS) department and refer to any information provided by the chemical supplier before handling this compound.

## Compound Identification and Properties

**NPD7155** is identified as a potent MTH1 (MutT Homolog 1) inhibitor used in research settings. MTH1 is an enzyme that sanitizes oxidized nucleotide pools, and its inhibition can lead to DNA damage and cell death in cancer cells. As a potent enzyme inhibitor, **NPD7155** should be handled with care, assuming it is a potentially hazardous compound.

Table 1: Chemical and Physical Properties of **NPD7155**

Property	Value	Source
PubChem CID	95407155	PubChem
Molecular Formula	C17H24N2O4	PubChem[1]
Molecular Weight	320.4 g/mol	PubChem[1]
IUPAC Name	1-[(2R)-1-(3-amino-4-methoxyphenyl)-1-oxobutan-2-yl]piperidine-4-carboxylic acid	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	6	PubChem[1]
Topological Polar Surface Area	92.9 Å <sup>2</sup>	PubChem[1]

## Personal Protective Equipment (PPE)

Given that **NPD7155** is a potent biological agent and likely a powdered solid, appropriate measures must be taken to prevent inhalation, ingestion, and skin contact. The following PPE is recommended based on general safety data for MTH1 inhibitors.

Table 2: Recommended Personal Protective Equipment for Handling **NPD7155**

Protection Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	Prevents skin contact.
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from dust particles and splashes.
Respiratory Protection	Use a certified respirator (e.g., N95 or higher) if handling outside of a fume hood or if aerosolization is possible.	Prevents inhalation of the powdered compound.
Skin and Body Protection	A fully buttoned laboratory coat. Consider disposable sleeves for added protection.	Prevents contamination of personal clothing.

## Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural guide for the safe handling of **NPD7155** in a laboratory setting.

### 3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow any specific storage temperature recommendations from the supplier.
- **Labeling:** Ensure the container is clearly labeled with the compound name and any known hazard warnings.

### 3.2. Weighing and Aliquoting (Solid Form)

- **Designated Area:** Perform all manipulations of the powdered compound within a certified chemical fume hood or a powder containment hood.

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare all necessary equipment (spatulas, weigh boats, tubes, etc.) within the hood to minimize movement.
- **Weighing:** Carefully weigh the desired amount of **NPD7155**. Use anti-static weigh boats if necessary. Avoid any actions that could generate dust.
- **Cleaning:** After weighing, carefully clean all surfaces within the fume hood with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

### 3.3. Solution Preparation

- **Solvent Selection:** Use a solvent appropriate for **NPD7155** as determined by experimental protocols or supplier information.
- **Dissolving:** Add the solvent to the weighed solid in a closed container (e.g., a centrifuge tube). Mix by vortexing or gentle agitation until fully dissolved.
- **Handling Solutions:** Handle solutions of **NPD7155** within the fume hood.

## Disposal Plan

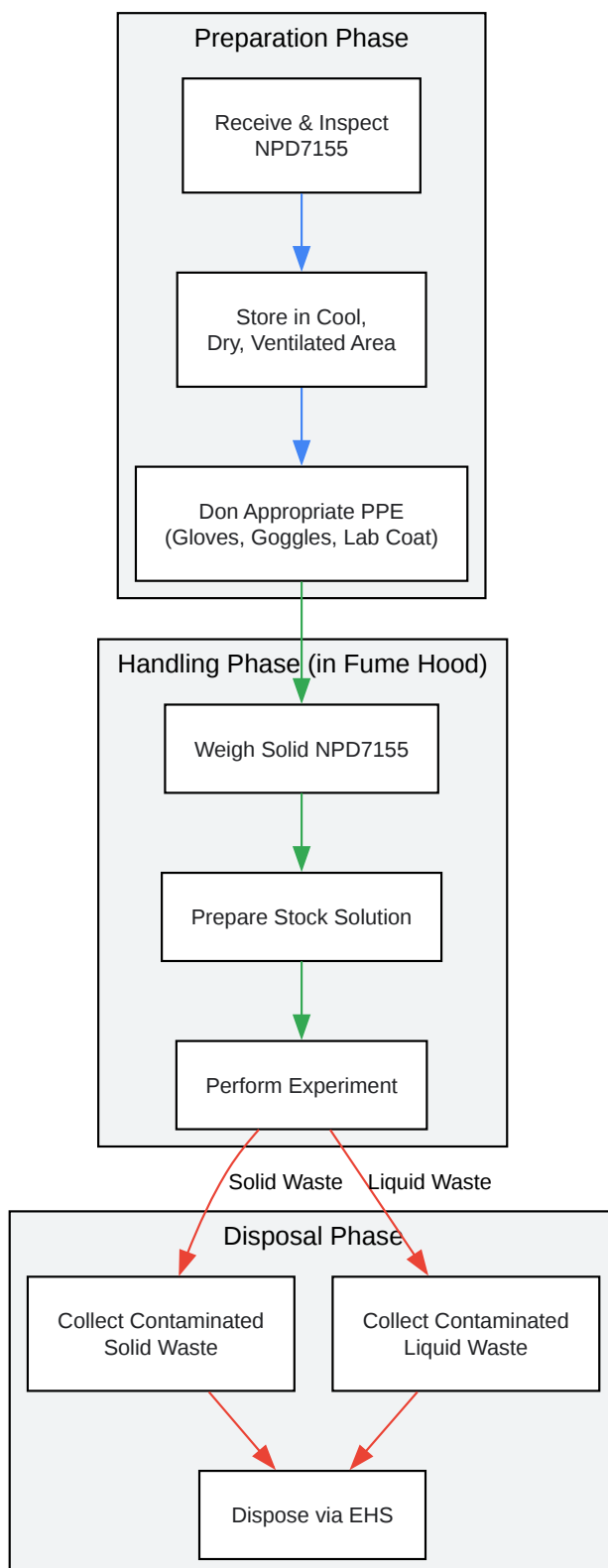
All waste materials contaminated with **NPD7155** must be treated as hazardous waste.

- **Solid Waste:**
  - Includes contaminated gloves, weigh boats, paper towels, and any other disposable items.
  - Collect all solid waste in a dedicated, sealed, and clearly labeled hazardous waste bag or container.
- **Liquid Waste:**
  - Includes unused solutions of **NPD7155** and any solvent rinses of glassware.
  - Collect all liquid waste in a sealed, properly labeled, and appropriate hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

- Disposal:
  - Dispose of all hazardous waste through your institution's EHS department according to local and national regulations.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the safe handling and disposal workflow for **NPD7155**.



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Caption: Workflow for the safe handling and disposal of **NPD7155**.

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## References

- 1. CID 95407155 | C17H24N2O4 | CID 95407155 - PubChem [pubchem.ncbi.nlm.nih.gov]
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